6-Methylpyridine-2,3-diamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*6-Methylpyridine-2,3-diamine*
CAS No.:	*33259-72-2*
Cat. No.:	*B1301969*

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Introduction

6-Methylpyridine-2,3-diamine is a heterocyclic organic compound that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its pyridine core, substituted with two adjacent amino groups and a methyl group, provides a unique scaffold for the synthesis of a variety of complex molecules with potential biological activity. This document provides a comprehensive literature survey, summarizing key data, experimental protocols, and potential applications of this compound.

Chemical Properties and Synthesis

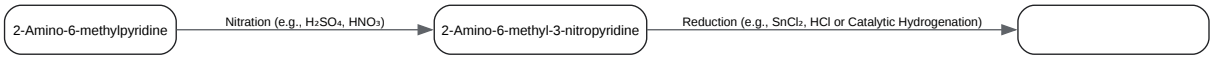
6-Methylpyridine-2,3-diamine, also known as 2,3-diamino-6-methylpyridine or 5,6-diamino-2-picoline, has the chemical formula $C_6H_9N_3$ and a molecular weight of 123.16 g/mol .[1]

Synthesis

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The primary synthetic route to **6-methylpyridine-2,3-diamine** involves the reduction of its nitro precursor, 2-amino-6-methyl-3-nitropyridine. While specific detailed protocols for this final reduction step are not readily available in the searched literature, the synthesis of the precursor and general reduction methods for related compounds are well-documented.

A plausible synthetic pathway can be outlined as follows:



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Caption: Proposed synthesis of **6-Methylpyridine-2,3-diamine**.

Experimental Protocol: Synthesis of the Precursor, 2-Amino-6-methyl-3-nitropyridine

The synthesis of the direct precursor, 2-amino-6-methyl-3-nitropyridine, can be achieved through the nitration of 2-amino-6-methylpyridine.[2][3]

Materials:

- 2-Amino-6-methylpyridine
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice
- Ammonia solution

Procedure:

- In a flask submerged in an ice bath, cool concentrated sulfuric acid.
- Slowly add 2-amino-6-methylpyridine to the cooled sulfuric acid while stirring.

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- Prepare a mixture of concentrated sulfuric acid and concentrated nitric acid (1:1 volume ratio) and slowly add it dropwise to the reaction mixture, maintaining the temperature at 0°C.
- After the addition is complete, continue stirring at 0°C for one hour.
- Allow the reaction to stand for 12 hours.
- Pour the reaction mixture into a large volume of ice water.
- Neutralize the solution with a concentrated ammonia solution to a pH of 7.
- Filter the resulting precipitate and dry the filter cake to obtain the crude product.
- The crude product can be purified by steam distillation and recrystallization from a suitable solvent like ethyl acetate to yield 2-amino-6-methyl-3-nitropyridine.[3]

Note on an Alternative Synthesis: A synthesis of a related compound, 7-methyl-5-phenyl-5H-imidazo[4,5-b]pyridine, was reported by Middleton and Wibberley in the Journal of Heterocyclic Chemistry (1980). This synthesis utilized 6-methyl-pyridine-2,3-diamine and urea, with the reaction being carried out at 240°C for 0.5 hours, resulting in a 79% yield of a different product (7-methyl-5-phenyl-5H-imidazo[4,5-b]pyridin-5-one). While this does not provide a direct synthesis of the title compound, it highlights a potential reactive pathway of **6-methylpyridine-2,3-diamine**.

Spectroscopic Data

Detailed spectroscopic data for **6-methylpyridine-2,3-diamine** is not extensively available in the reviewed literature. However, data for the closely related compound, 2,3-diaminopyridine, can be used as a reference for characteristic spectral features.

Table 1: Spectroscopic Data for 2,3-Diaminopyridine (Reference)

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Technique	Key Features
^{1}H NMR	Signals corresponding to the aromatic protons and the amino protons are expected. The chemical shifts will be influenced by the electron-donating amino groups.[4]
^{13}C NMR	Resonances for the five carbon atoms of the pyridine ring and any substituent carbons. The positions of the signals will be affected by the nitrogen atom and the amino groups.[1]
IR Spectroscopy	Characteristic N-H stretching vibrations for the primary amino groups (typically in the range of 3300-3500 cm^{-1}), C-N stretching vibrations, and aromatic C-H and C=C stretching vibrations.[1] [5]
Mass Spectrometry	The molecular ion peak (M^+) corresponding to the molecular weight of the compound. Fragmentation patterns can provide structural information.[1]

Potential Applications in Drug Development

The diaminopyridine scaffold is a recognized privileged structure in medicinal chemistry, appearing in numerous compounds with a wide range of biological activities. Derivatives of diaminopyridines and related fused heterocyclic systems have shown promise as inhibitors of various kinases and as anticancer agents.

Kinase Inhibition

Diaminopyrimidine and pyridopyrimidine derivatives have been investigated as inhibitors of several protein kinases, which are crucial regulators of cellular processes and are often dysregulated in diseases like cancer.

- Focal Adhesion Kinase (FAK) Inhibitors: A series of diaminopyrimidine derivatives were designed and synthesized as FAK inhibitors, with some compounds showing potent

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anticancer activity against lung and breast cancer cell lines with IC_{50} values in the nanomolar range.[2][6]

- Rho Kinase (ROCK) Inhibitors: 2,3-Diaminopyrazines have been identified as specific ROCK inhibitors, with potential applications in diseases like glaucoma and hypertension.[7]
- Receptor Interacting Protein Kinase-2 (RIPK2) Inhibitors: Pyrido[2,3-d]pyrimidin-7-one derivatives have been discovered as a new class of RIPK2 kinase inhibitors.[8]
- eEF-2K Inhibitors: Pyrido[2,3-d]pyrimidine-2,4-dione derivatives have been synthesized and screened for their inhibitory activity against eukaryotic elongation factor-2 kinase (eEF-2K), with some compounds showing IC_{50} values in the sub-micromolar range.[9]
- CDK/HDAC Dual Inhibitors: Novel 2-aminopyridine and 2-aminopyrimidine-based derivatives have been developed as potent dual inhibitors of cyclin-dependent kinases (CDKs) and histone deacetylases (HDACs), exhibiting significant antitumor potency.[10]

Anticancer Activity

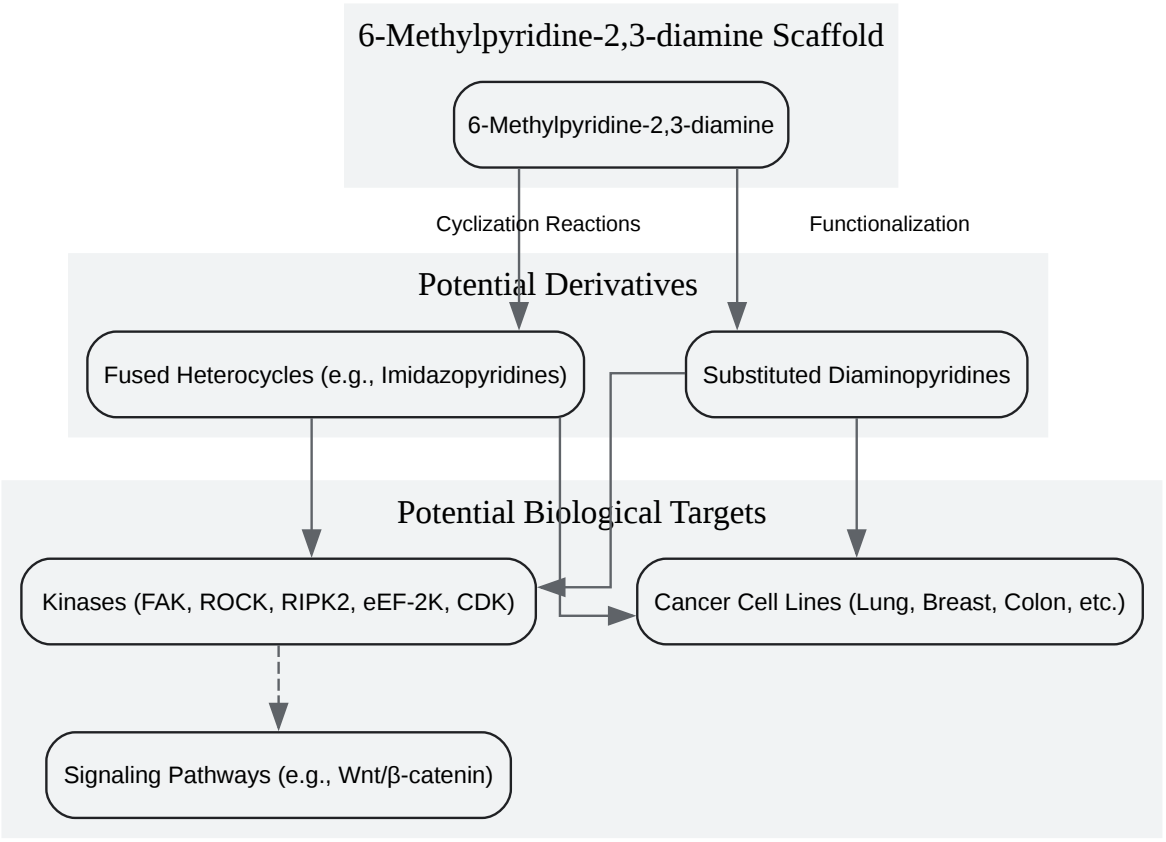
The diaminopyridine moiety is present in various compounds that exhibit cytotoxic effects against different cancer cell lines.

- EGFR Inhibitors: N^2, N^4-diphenylpyridine-2,4-diamine derivatives have been synthesized and evaluated as EGFR inhibitors to overcome C797S-mediated resistance in non-small cell lung cancer, with some compounds showing IC_{50} values in the nanomolar range.[11]
- Antiproliferative Activity: Novel 2,4-diaminopyrimidine derivatives have demonstrated moderate to excellent potency against various cancer cell lines, including A549 (lung), HCT-116 (colon), PC-3 (prostate), and MCF-7 (breast), with some compounds exhibiting IC_{50} values in the low micromolar range.[11]
- Wnt/β-catenin Signaling Inhibition: A novel imidazopyridine derivative has been shown to exhibit anticancer activity in breast cancer by inhibiting the Wnt/β-catenin signaling pathway, leading to cell cycle arrest and inhibition of cell migration.[12]

The structural features of **6-methylpyridine-2,3-diamine** make it a valuable starting material for the synthesis of libraries of compounds that could be screened for activity against these and

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other biological targets. The presence of two nucleophilic amino groups allows for the construction of fused heterocyclic systems, such as imidazopyridines, which are also known to possess a broad range of biological activities.



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